

Technical Guide: (2-Bromophenoxy)acetic Acid

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Compound of Interest

Compound Name: (2-Bromophenoxy)acetic acid

Cat. No.: B161383

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 20735-37-3

This technical guide provides a comprehensive overview of **(2-Bromophenoxy)acetic acid**, a significant molecule in chemical synthesis and of interest to the fields of pharmaceutical research and drug development. This document details its chemical and physical properties, outlines a key synthesis protocol, and includes visualizations to illustrate its synthesis and a potential logical workflow for its application in research.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **(2-Bromophenoxy)acetic acid**.

Property	Value
CAS Number	20735-37-3
Molecular Formula	C ₈ H ₇ BrO ₃
Molecular Weight	231.04 g/mol
Appearance	White to off-white crystalline powder
Melting Point	142-144 °C
Boiling Point	355.7±27.0 °C (Predicted)
Density	1.677±0.06 g/cm ³ (Predicted)
pKa	3.06±0.10 (Predicted)

Synthesis of (2-Bromophenoxy)acetic Acid

A common and effective method for the synthesis of **(2-Bromophenoxy)acetic acid** involves the reaction of 2-bromophenol with a haloacetic acid, typically chloroacetic acid or bromoacetic acid, in the presence of a base. This Williamson ether synthesis followed by acidification yields the desired product.

Experimental Protocol: Synthesis via Williamson Etherification

Materials:

- 2-Bromophenol
- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Water (H₂O)
- Suitable organic solvent (e.g., ethanol, acetone)

- Ice bath

Procedure:

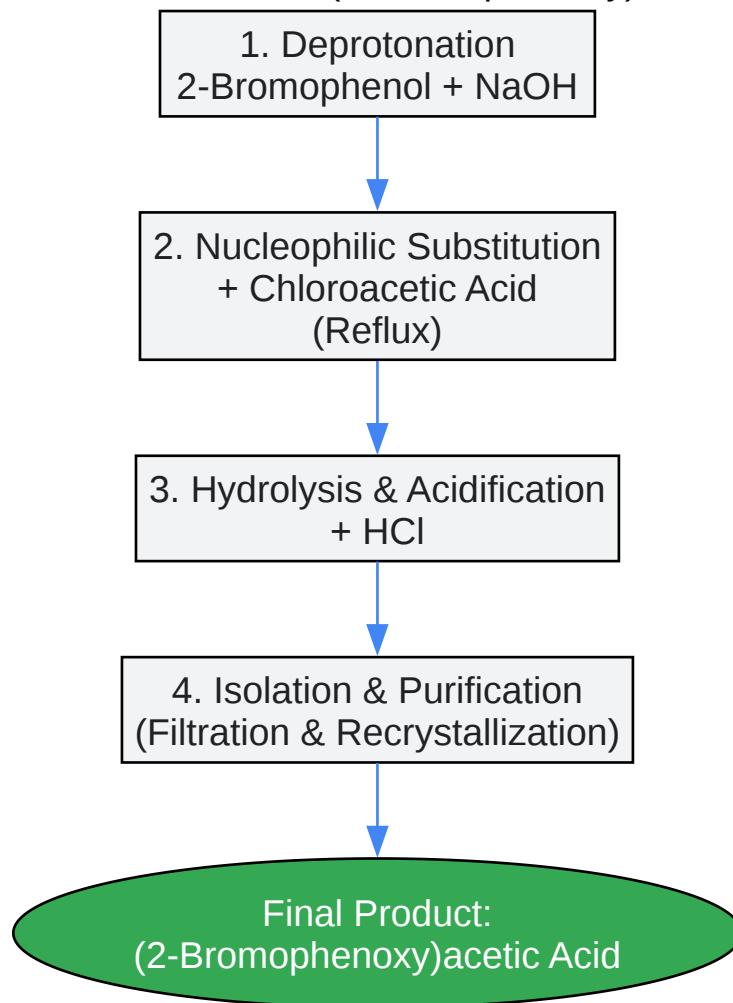
- Deprotonation of 2-Bromophenol: In a reaction vessel, dissolve 2-bromophenol in a suitable solvent. Add a stoichiometric equivalent of a strong base, such as sodium hydroxide, to deprotonate the phenolic hydroxyl group, forming the sodium 2-bromophenoxyde salt. This step is typically performed at room temperature with stirring.
- Nucleophilic Substitution: To the solution of sodium 2-bromophenoxyde, add a solution of chloroacetic acid. The mixture is then heated to reflux and maintained at this temperature for several hours to facilitate the nucleophilic substitution reaction. The phenoxide ion acts as a nucleophile, attacking the electrophilic carbon of the chloroacetic acid and displacing the chloride ion.
- Hydrolysis and Acidification: After the reaction is complete (monitored by techniques such as Thin Layer Chromatography), the reaction mixture is cooled to room temperature. The solvent is typically removed under reduced pressure. The resulting residue is then dissolved in water and acidified with a strong acid, such as hydrochloric acid, until the pH is acidic. This protonates the carboxylate to form the carboxylic acid.
- Isolation and Purification: The precipitated **(2-Bromophenoxy)acetic acid** is collected by filtration. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product as a crystalline solid.
- Characterization: The identity and purity of the synthesized **(2-Bromophenoxy)acetic acid** should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and melting point determination.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **(2-Bromophenoxy)acetic acid** as described in the experimental protocol.

Synthesis Workflow for (2-Bromophenoxy)acetic Acid

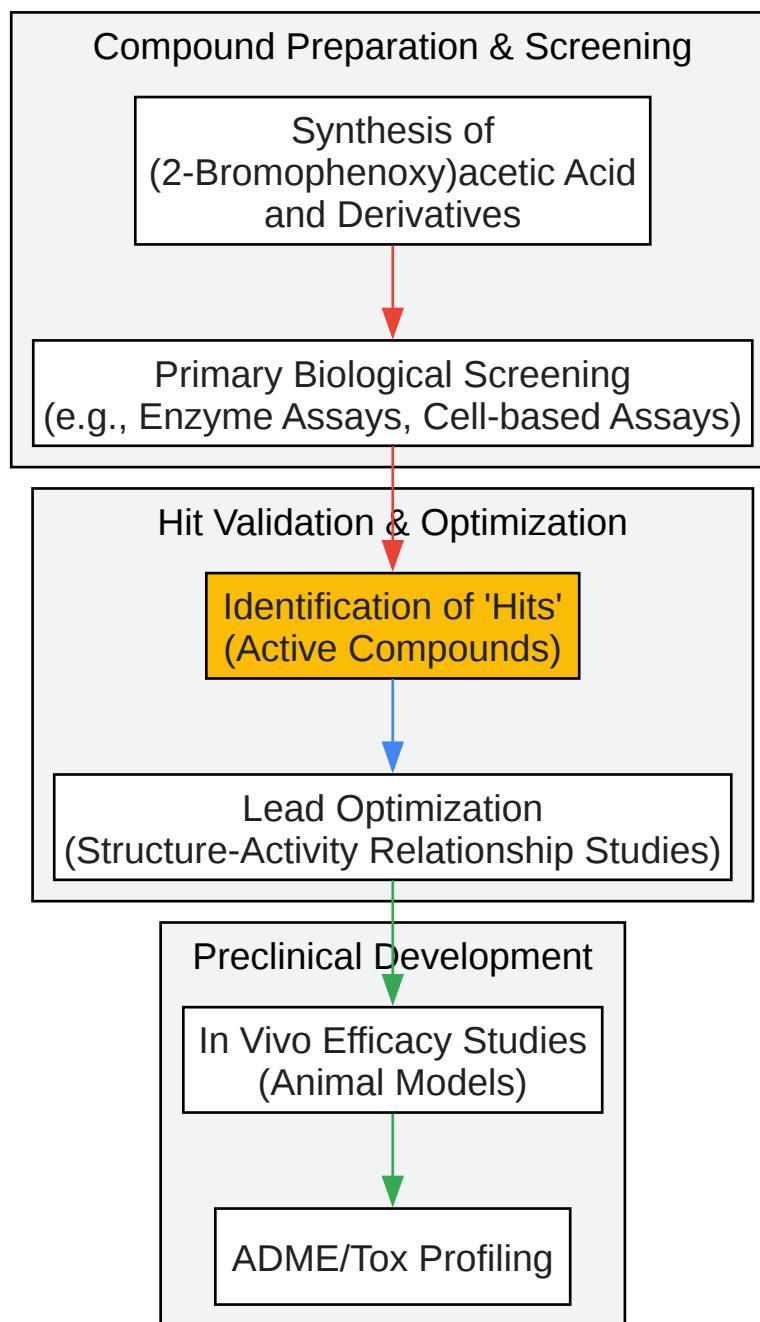
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Caption: Synthesis of **(2-Bromophenoxy)acetic Acid**.

Logical Relationship in a Research Context

This diagram outlines a logical progression for utilizing **(2-Bromophenoxy)acetic acid** in a drug discovery or chemical biology research setting.

Research Application Workflow

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Caption: Drug Discovery Workflow.

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